

A Technical Guide to Buergerinin B: Molecular Characteristics

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of the core molecular and physical properties of **Buergerinin B**, a natural iridoid compound. The information presented is intended to support research and development activities by providing accurate and readily accessible data.

Core Physicochemical Data

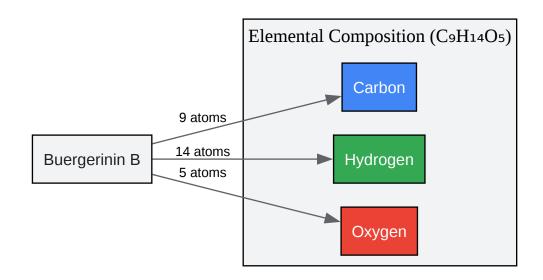
Buergerinin B is a naturally occurring compound that has been identified in plant species such as Scrophularia buergeriana and Scrophularia ningpoensis[1][2]. Its fundamental chemical and physical properties are summarized below.



| Property | Value | Source |
|-------------------|--|-----------|
| Molecular Formula | C9H14O5 | [1][3][4] |
| Molecular Weight | 202.20 g/mol | [1][3] |
| IUPAC Name | (4aS,5R,7S,7aR)-4a,5,7- trihydroxy-7-methyl-4,5,6,7a- tetrahydro-1H- cyclopenta[c]pyran-3-one | [1] |
| CAS Number | 919769-83-8 | [3][4] |
| Appearance | Powder | [4] |
| Melting Point | 159-160 °C | [5] |
| SMILES | C[C@@]1(CINVALID-LINK O)O | [1] |

Elemental Composition of Buergerinin B

The molecular formula C9H14O5 dictates the elemental makeup of **Buergerinin B**. The following diagram illustrates the constituent elements and their counts within a single molecule.



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Elemental composition of a single **Buergerinin B** molecule.

While detailed experimental protocols for the synthesis or extensive biological assays of **Buergerinin B** are not widely documented in publicly accessible literature, the foundational data provided in this guide serves as a critical starting point for further investigation into its potential therapeutic applications. The precise molecular weight and formula are essential for a range of experimental designs, including dosage calculations, analytical method development, and interpretation of mass spectrometry data. Researchers are encouraged to consult specialized chemical databases for any newly published information.

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